

The Discovery and Isolation of Renierone: A Technical Guide

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Compound of Interest		
Compound Name:	Renierone	
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Abstract

This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **renierone**, an antimicrobial isoquinoline quinone derived from marine sponges of the Reniera species. **Renierone** has attracted scientific interest due to its biological activity. This document details the initial discovery, outlines a probable isolation and purification workflow based on established methods for marine natural products, and presents available spectroscopic and bioactivity data. The guide is intended to serve as a foundational resource for researchers interested in the further study and potential development of **renierone** and its analogs.

Introduction

Marine sponges of the genus Reniera are known to be a rich source of unique secondary metabolites with diverse biological activities. Among these compounds is **renierone**, an isoquinoline quinone that has demonstrated notable antimicrobial properties. First reported in 1979, the structure and initial bioactivity of **renierone** have laid the groundwork for further investigation into its therapeutic potential. This document consolidates the available scientific information regarding the discovery and isolation of this intriguing marine natural product.

Discovery of Renierone



Renierone was first isolated from an unidentified species of the marine sponge Reniera, collected at Isla Grande, Mexico. The discovery was the result of a search for antimicrobial compounds from marine organisms. The initial report by McIntyre, Faulkner, Van Engen, and Clardy in 1979 detailed the structure elucidation of **renierone**, which was determined to be an isoquinoline quinone.[1][2][3][4][5] This structural class of compounds is of significant interest due to the prevalence of quinone moieties in biologically active natural products.

Experimental Protocols: Isolation and Purification of Renierone

While the explicit, step-by-step protocol from the original 1979 publication is not fully detailed in publicly accessible literature, a probable workflow can be constructed based on standard methodologies for the isolation of marine natural products from that period. The following represents a likely experimental approach.

Collection and Extraction of Sponge Material

- Collection: Specimens of Reniera sp. sponge are collected from their marine habitat.
- Extraction: The collected sponge material is typically frozen or immediately extracted to prevent degradation of the secondary metabolites. A common procedure involves the maceration of the sponge tissue and extraction with a polar solvent such as methanol (MeOH) or a mixture of methanol and dichloromethane (CH₂Cl₂). This process is usually repeated multiple times to ensure exhaustive extraction of the target compounds.

Solvent Partitioning

The crude extract, a complex mixture of various compounds, is then subjected to solvent partitioning to separate compounds based on their polarity. A typical scheme would involve partitioning the aqueous methanol extract against a series of organic solvents of increasing polarity, such as hexane, ethyl acetate (EtOAc), and n-butanol (n-BuOH). **Renierone**, being a moderately polar compound, would be expected to partition into the ethyl acetate or a similarly polar organic fraction.

Chromatographic Purification



The bioactive fraction (e.g., the ethyl acetate fraction) is then further purified using a combination of chromatographic techniques.

- Vacuum Liquid Chromatography (VLC) or Flash Column Chromatography: The crude fraction
 is often first subjected to VLC or flash column chromatography on silica gel.[6] Elution is
 performed with a gradient of solvents, starting with a non-polar solvent (e.g., hexane) and
 gradually increasing the polarity by adding a more polar solvent (e.g., ethyl acetate, then
 methanol). Fractions are collected and monitored by thin-layer chromatography (TLC) to
 identify those containing renierone.
- Preparative Thin-Layer Chromatography (PTLC) or High-Performance Liquid
 Chromatography (HPLC): Fractions enriched with renierone are then subjected to further purification using PTLC or HPLC to yield the pure compound.

Data Presentation Physicochemical and Spectroscopic Data of Renierone

The following table summarizes the known physicochemical and spectroscopic data for **renierone**. It is important to note that detailed peak lists from the original spectroscopic analyses are not readily available in the searched literature.



Property	Data	Reference(s)
Molecular Formula	C11H9NO4	[2]
Appearance	Not explicitly stated, but related compounds are often colored crystalline solids.	
Spectroscopic Data		
¹ H NMR, ¹³ C NMR	Data used for initial structure elucidation. Specific chemical shifts are not detailed in available sources.	[7][8]
Infrared (IR) Spectroscopy	Would likely show characteristic peaks for carbonyl (C=O) and aromatic functionalities. Specific wavenumbers are not detailed in available sources.	[9][7][8]
Mass Spectrometry (MS)	Used to determine the molecular weight and fragmentation pattern.	[7][8]

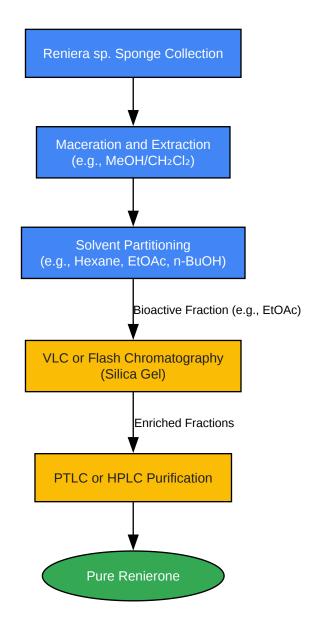
Antimicrobial Activity of Renierone

Renierone was initially identified due to its antimicrobial properties.[1][2][3][4][5] While the original publication established this activity, specific quantitative data such as Minimum Inhibitory Concentration (MIC) values against a broad panel of microorganisms are not detailed in the reviewed literature. The determination of MIC is a standard method to quantify the in vitro effectiveness of an antimicrobial agent.[10][11][12][13]

Mandatory Visualization Logical Workflow for the Isolation of Renierone

The following diagram illustrates the logical workflow for the isolation of **renierone** from Reniera species, as inferred from standard practices in marine natural product chemistry.





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Caption: A logical workflow for the isolation and purification of **renierone**.

Conclusion

Renierone stands as a significant discovery in the field of marine natural products, demonstrating the potential of Reniera sponges as a source of novel bioactive compounds. While the foundational work in the late 1970s established its structure and antimicrobial activity, there remains a need for more detailed, publicly available data regarding its isolation yield, comprehensive spectroscopic characterization, and a broader evaluation of its biological activity, including its mechanism of action and potential effects on cellular signaling pathways.



This guide serves to consolidate the existing knowledge and provide a framework for future research endeavors aimed at unlocking the full therapeutic potential of **renierone**.

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